

Isolating p-Coumaric Acid from Diospyros melanoxylon: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Jacoumaric acid*

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An in-depth guide for researchers, scientists, and drug development professionals on the extraction, purification, and characterization of p-Coumaric acid from the leaves of Diospyros melanoxylon, a plant with significant therapeutic potential.

Diospyros melanoxylon, a tree native to India and Sri Lanka, has a rich history in traditional medicine for treating a variety of ailments, including arthritis and skin conditions.^{[1][2][3][4]} Modern phytochemical analysis has identified p-Coumaric acid as one of the key bioactive compounds within its leaves, exhibiting notable antioxidant, anti-inflammatory, and antibacterial properties.^{[1][2][3][4]} This guide provides a comprehensive overview of the methodologies for isolating and characterizing this valuable phenolic acid, along with insights into its biological signaling pathways relevant to drug discovery.

Quantitative Data Summary

The following tables summarize the key quantitative data associated with the isolation and characterization of p-Coumaric acid from Diospyros melanoxylon.

Table 1: Extraction and Fractionation Yields

| Step | Input Material | Output Fraction | Yield |
|-----------------------------|------------------------|------------------------|----------|
| Methanol Extraction | 500 g dried leaves | Methanol Extract (DMM) | 145 g/kg |
| Liquid-Liquid Fractionation | 50 g DMM | Petroleum Ether | 6.3 g |
| Ethyl Acetate (ESF) | 7.9 g | | |
| n-Butanol | 3.7 g | | |
| H ₂ O-Soluble | 15 g | | |
| Final Purification | Ethyl Acetate Fraction | p-Coumaric Acid | 24.5 mg |

Data sourced from Kumar et al., 2019.[\[3\]](#)[\[4\]](#)

Table 2: Chromatographic and Spectroscopic Data for Isolated p-Coumaric Acid

| Parameter | Value |
|---|---|
| Thin-Layer Chromatography (TLC) | |
| Retention Factor (R _f) | 0.79 (Solvent system: Chloroform:Methanol:Formic Acid, 85:10:5 v/v/v) |
| Mass Spectrometry (MS) | |
| ESI-MS [M+H] ⁺ | m/z 165.0552 |
| ¹ H-NMR (400 MHz, CDCl ₃) | δ (ppm): 7.58 (1H, d, J = 15.8 Hz), 7.54 (2H, d, J = 8.7 Hz), 6.73 (2H, d, J = 8.7 Hz), 6.20 (1H, d, J = 15.8 Hz) |
| ¹³ C-NMR (100 MHz, CD ₃ OD) | δ (ppm): 169.6, 159.8, 145.3, 132.1, 126.3, 115.4, 114.2 |

Spectroscopic data sourced from Kumar et al., 2019 and Records of Natural Products, 2018.[\[3\]](#)
[\[5\]](#)

Experimental Protocols

The following protocols are detailed methodologies for the key experiments involved in the isolation and identification of p-Coumaric acid from *Diospyros melanoxylon* leaves.

Plant Material Collection and Preparation

Fresh, healthy leaves of *Diospyros melanoxylon* are collected and authenticated. The leaves are then washed, shade-dried, and milled to a coarse powder (approximately 50 mesh).^[3]

Extraction

500g of the dried leaf powder is subjected to sequential extraction with solvents of increasing polarity, starting with petroleum ether, followed by chloroform, ethyl acetate, acetone, and finally methanol.^[6] The methanol extract is concentrated using a rotary evaporator.^[6] Given its high yield and potent radical scavenging activity, the methanol extract is selected for further isolation of the bioactive compound.^[6]

Fractionation

50g of the crude methanol extract is dispersed in water and subjected to successive liquid-liquid partitioning.^{[3][4]} The extract is partitioned with petroleum ether, ethyl acetate, and n-butanol. The ethyl acetate soluble fraction (ESF), which demonstrates significant biological activity, is chosen for the subsequent isolation steps.^{[3][4]}

Column Chromatography

The ethyl acetate fraction is subjected to silica gel column chromatography. The column (50 cm length, 3 cm diameter) is eluted with a gradient of petroleum ether and acetone (95:5, 90:10, 85:15, 80:20, 70:30, and 60:40 v/v).^{[3][4]} Fractions are collected and monitored by Thin-Layer Chromatography (TLC).

Purification

The sub-fraction showing potent activity is further purified using silica gel column chromatography with a petroleum ether:acetone (85:15) solvent system.^{[3][4]} This is followed by re-chromatography on a Sephadex LH-20 column with acetone as the eluting solvent to yield pure p-Coumaric acid.^{[3][4]}

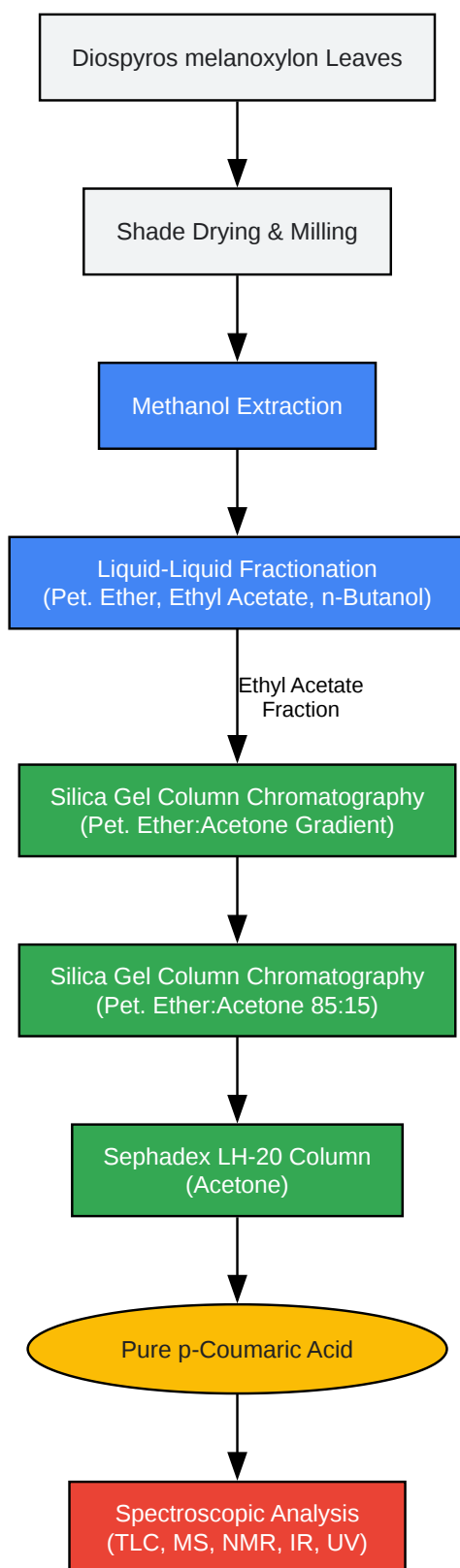
Compound Identification and Characterization

The purity and identity of the isolated compound are confirmed using various analytical techniques:

- Thin-Layer Chromatography (TLC): The R_f value of the isolated compound is compared with a standard sample of p-Coumaric acid.[\[7\]](#)
- Spectroscopic Analysis: UV-Visible, Infrared (IR), Nuclear Magnetic Resonance (^1H NMR and ^{13}C NMR), and Mass Spectrometry (MS) are performed to elucidate the structure of the isolated compound.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[7\]](#)

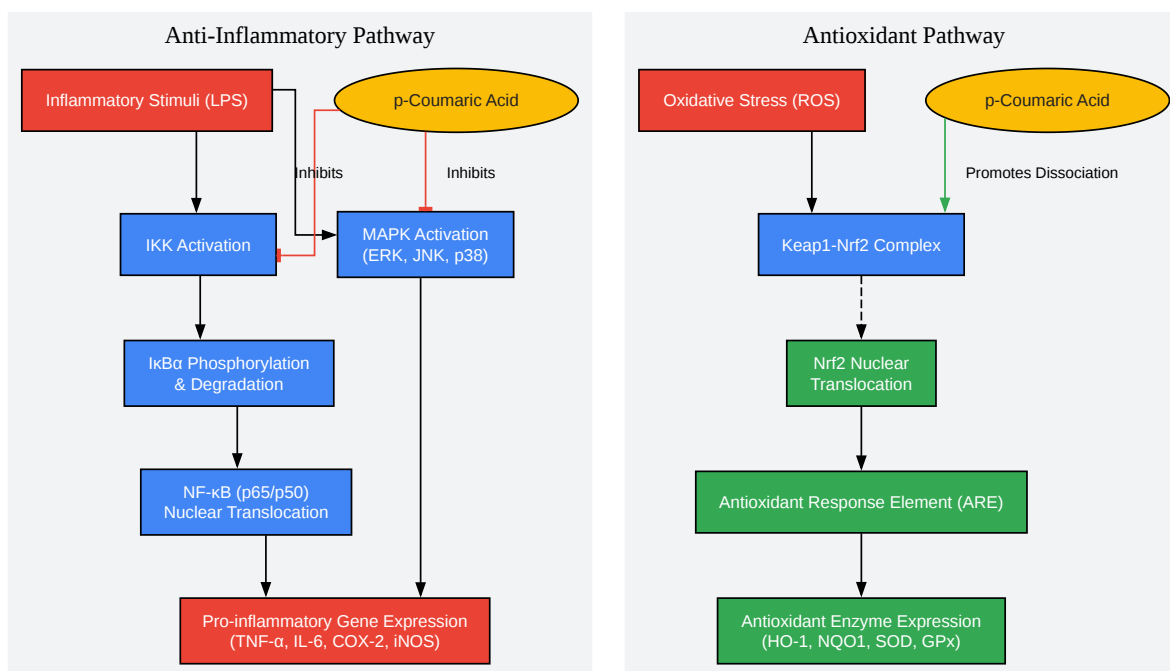
Visualizing the Workflow and Biological Pathways

The following diagrams illustrate the experimental workflow for the isolation of p-Coumaric acid and its known signaling pathways.



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Figure 1: Experimental workflow for the isolation of p-Coumaric acid.



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References

- 1. Isolation and characterization of p-Coumaric acid from Diospyros melanoxylon medicinal plant endemic to Western Ghats, India [jaehr.muk.ac.ir]
- 2. doaj.org [doaj.org]
- 3. jaehr.muk.ac.ir [jaehr.muk.ac.ir]
- 4. jaehr.muk.ac.ir [jaehr.muk.ac.ir]
- 5. acgpubs.org [acgpubs.org]
- 6. researchgate.net [researchgate.net]
- 7. jaehr.muk.ac.ir [jaehr.muk.ac.ir]
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